

In-depth Technical Guide: CGS 15435 for Neuroscience Research

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Compound of Interest

Compound Name: CGS 15435

Cat. No.: B1212104

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An extensive search for scientific literature and pharmacological data on **CGS 15435** for applications in neuroscience research did not yield specific information on its mechanism of action, experimental protocols, or quantitative data.

The identifier "**CGS 15435**" is listed by chemical suppliers with the CAS Number 95853-92-2. However, there is a notable absence of published research in peer-reviewed journals or presentations at scientific conferences detailing its use, efficacy, or signaling pathways in a neuroscience context.

Searches for "**CGS 15435**" in combination with terms such as "neuroscience," "pharmacology," "mechanism of action," and "in vivo studies" did not retrieve any relevant scientific articles. This suggests that **CGS 15435** may be a compound that has not been extensively studied, or the research has not been made publicly available.

It is also possible that the identifier is incorrect. In the field of neuroscience, several other compounds with the "CGS" prefix have been investigated for their effects on the central nervous system, primarily targeting the benzodiazepine binding site of the GABA-A receptor. These include:

- CGS 9896: A non-sedating anxiolytic compound.
- CGS 8216: A benzodiazepine receptor antagonist with some noted anxiogenic effects.
- CGS 20625: A pyrazolopyridine with anxiolytic properties.

- CGS 9895: A GABA antagonist acting at the benzodiazepine site.

Researchers interested in the pharmacology of benzodiazepine receptor modulators may find relevant information by investigating these related compounds.

Due to the lack of available data for **CGS 15435**, this guide cannot provide the requested quantitative data tables, experimental protocols, or signaling pathway diagrams. Should research on **CGS 15435** become publicly available, this document will be updated accordingly.

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